

Introduction: The Structural Diversity and Industrial Relevance of C7 Alcohols

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Compound of Interest

Compound Name: **2,4-Dimethyl-1-pentanol**

Cat. No.: **B1329443**

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Dimethylpentanols, a group of structural isomers with the chemical formula C7H16O, represent a fascinating class of higher alcohols. While sharing the same molecular weight, their varied arrangements of two methyl groups and a hydroxyl group on a pentane backbone result in distinct physicochemical properties. This structural diversity is the cornerstone of their utility, dictating everything from their solvency power and reaction kinetics to their olfactory profiles and combustion characteristics.

Unlike their lower-alcohol counterparts such as ethanol and butanol, which have been extensively studied, the specific applications of dimethylpentanol isomers are more specialized. They serve not as bulk commodities, but as functional molecules in a range of fields, from fine chemical synthesis to the formulation of fragrances.^[1] This guide provides a comparative analysis of the most prominent dimethylpentanol isomers, synthesizing data from technical literature to offer researchers, chemists, and product developers a clear view of their respective strengths and applications. We will explore how subtle changes in molecular architecture influence their function as solvents, chemical intermediates, and fragrance components, supported by comparative data and established experimental protocols.

Caption: Key structural isomers of dimethylpentanol.

Part 1: Comparative Physicochemical and Safety Profiles

The utility of a chemical in any application is fundamentally governed by its physical properties and safety considerations. For dimethylpentanol isomers, properties like boiling point, density, and flash point are critical determinants for their use as solvents or fuel additives. These properties are directly influenced by the degree of branching and the position of the hydroxyl group, which affects intermolecular forces such as hydrogen bonding and van der Waals interactions.

The following table summarizes key data for several commercially available dimethylpentanol isomers, providing a basis for comparison and selection in research and development.

Property	2,2-Dimethyl-3-pentanol	2,3-Dimethyl-3-pentanol	2,4-Dimethyl-3-pentanol
CAS Number	3970-62-5[2]	595-41-5[3]	600-36-2
Synonym	-	-	Diisopropylcarbinol
Molecular Weight	116.20 g/mol [2]	116.20 g/mol [4]	116.20 g/mol [5]
Boiling Point (°C)	132[6]	140[3]	139-140
Density (g/mL at 25°C)	0.825[6]	0.833[3]	0.829
Refractive Index (n _{20/D})	1.423[6]	1.428[3]	1.425
Flash Point (°C)	38[6]	41[3]	37
GHS Hazard Codes	H226, H315, H319, H335[6]	H226, H315, H319, H335[3]	H226, H302, H315, H318, H335
Signal Word	Warning[6]	Warning[3]	Danger

Expert Analysis: The relatively high boiling points (132-140 °C) and low volatility of these isomers make them suitable for applications requiring stable liquid media at elevated temperatures, such as in organic synthesis or as carriers in fragrance formulations.[3][6][7] The "Danger" signal word and H318 (Causes serious eye damage) code for 2,4-dimethyl-3-pentanol suggest it is more hazardous upon contact than the other isomers listed, a critical consideration for handling and formulation in personal care products.

Part 2: Key Application Domains - A Comparative Analysis

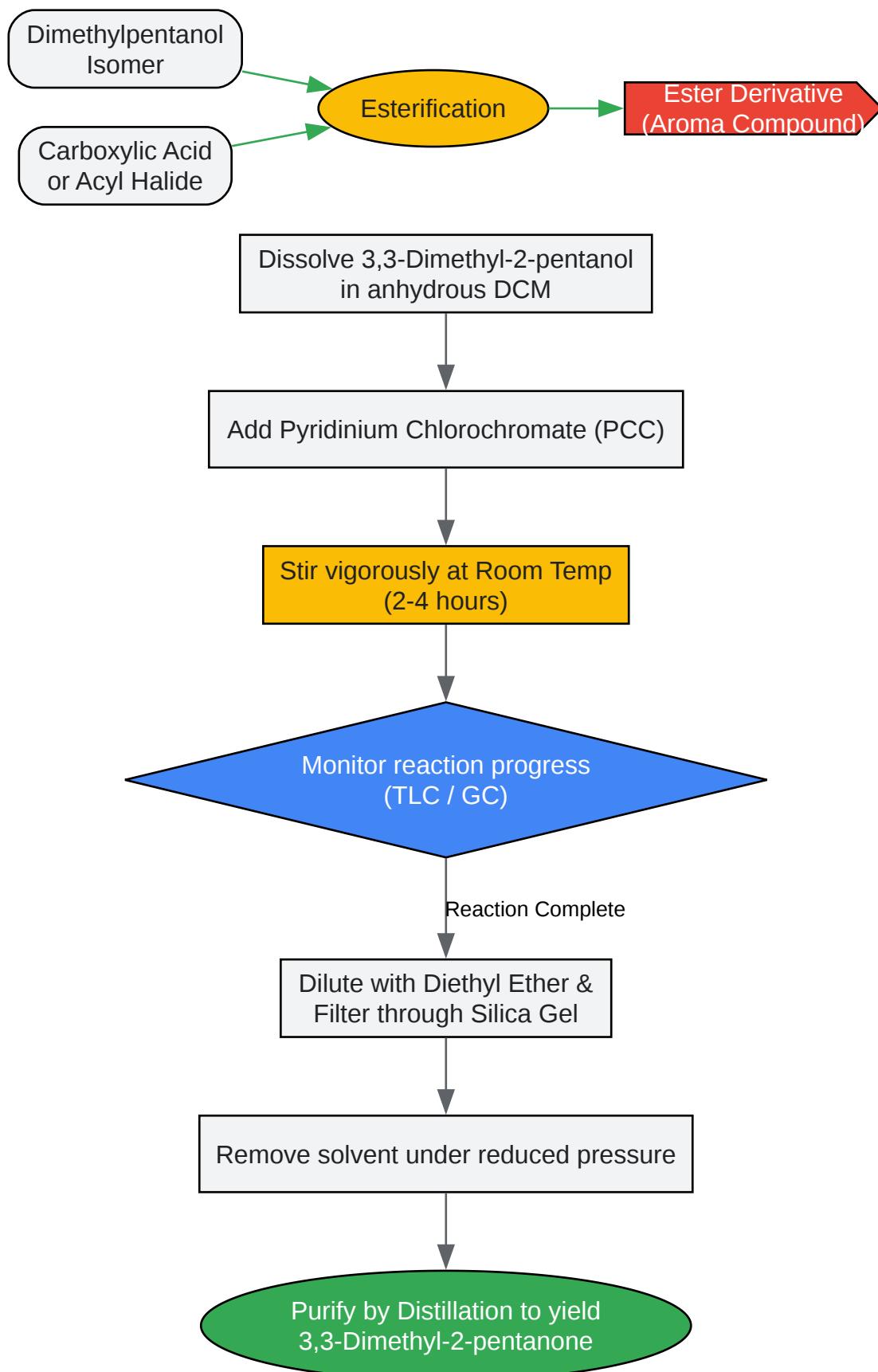
The distinct properties of each dimethylpentanol isomer have led to their adoption in several key industrial and research areas.

Fragrance and Flavor Agents

Several dimethylpentanol isomers are valued in the fragrance industry, either as direct components or as intermediates for synthesizing more complex aroma chemicals.[\[5\]](#)[\[8\]](#) Their characteristically mild, often fruity or mellow scents allow them to be incorporated into a variety of products.[\[9\]](#)[\[10\]](#)

- 2,3-Dimethyl-3-pentanol: Described as having a "special mellow fragrance" and a "fruity odor".[\[4\]](#)[\[9\]](#) It is used as an ingredient in fragrances to impart these specific notes.[\[9\]](#)
- 2,4-Dimethyl-3-pentanol: Noted for its "mild, fruity odor," it is utilized as a fragrance ingredient in personal care products like lotions and creams.[\[10\]](#) It also serves as a crucial building block for synthesizing other, more intricate aroma molecules.[\[5\]](#)
- 2,2-Dimethyl-1-pentanol: Also finds use in fragrance and flavoring formulations due to its pleasant scent.[\[11\]](#)

The choice of isomer depends on the desired olfactory profile. The subtle structural differences can lead to significant variations in how the molecule interacts with olfactory receptors.[\[10\]](#)



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